Application Note: (3-(Indolin-5-yl)phenyl)methanol in Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(3-(Indolin-5-yl)phenyl)methanol*
Cat. No.:	*B7984550*

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Executive Summary

(3-(Indolin-5-yl)phenyl)methanol (CAS: 1349718-00-8) is a high-value biaryl building block featuring a 2,3-dihydro-1H-indole (indoline) core linked to a meta-substituted benzyl alcohol.[1][2][3]

In modern drug discovery, this molecule serves as a strategic "masked" indole scaffold. Unlike 5-arylindoles, which are electron-rich and prone to regioselectivity issues during electrophilic substitution, the indoline core offers a controlled reactivity profile. It allows for precise N-functionalization (alkylation, acylation, urea formation) prior to aromatization, enabling the synthesis of complex N-substituted indole derivatives that are otherwise difficult to access. Furthermore, the benzyl alcohol moiety provides a versatile handle for installing pharmacophores via oxidation, halogenation, or etherification.

Chemical Profile & Properties[4][5][6][7][8]

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Property	Data
IUPAC Name	[3-(2,3-dihydro-1H-indol-5-yl)phenyl]methanol
CAS Number	1349718-00-8
Molecular Formula	$C_{15}H_{15}NO$
Molecular Weight	225.29 g/mol
Structure	Indoline (dihydroindole) fused to 3-hydroxymethylphenyl at C-5
Solubility	Soluble in DMSO, DMF, MeOH, DCM; Sparingly soluble in water
Key Functionalities	Secondary Amine (Indoline N-H), Primary Alcohol (Benzyl-OH)

Strategic Applications in Synthesis

The "Indoline-First" Strategy

The primary utility of this compound lies in the Indoline-to-Indole Oxidation Protocol. Direct synthesis of complex N-functionalized 5-arylindoles is often plagued by competing C-3 alkylation or poor N-nucleophilicity.

By using **(3-(Indolin-5-yl)phenyl)methanol**:

- N-Functionalization: The indoline nitrogen is a secondary amine (
  ), significantly more nucleophilic and less sterically hindered than the indole nitrogen (
). This allows for mild, high-yield urea formation, amidation, or alkylation.
- Aromatization: Once the N-substituent is installed, the indoline ring is oxidized to the indole using DDQ or MnO_2, locking in the aromatic system.

Divergent Synthesis Workflow

The molecule offers three distinct vectors for chemical diversity:

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- Vector A (N-1): Modulation of physicochemical properties (solubility, permeability) via N-capping.
- Vector B (Benzyl Alcohol): Linker attachment point.
- Vector C (Indole C-3): Post-oxidation functionalization (e.g., Vilsmeier-Haack formylation).

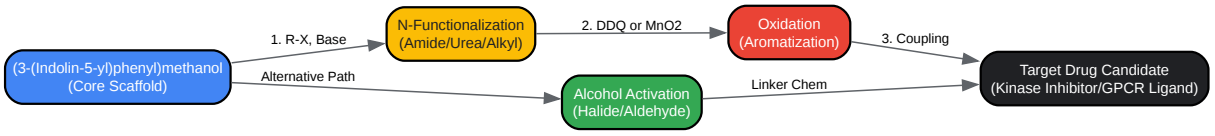

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Figure 1: Divergent synthesis pathways utilizing the indoline core as a stable precursor to functionalized indoles.

Detailed Experimental Protocols

Protocol A: Synthesis of the Scaffold (Suzuki Coupling)

Context: If the compound is not purchased, it is best synthesized via Suzuki-Miyaura coupling of 5-bromoindoline and 3-(hydroxymethyl)phenylboronic acid.

Reagents:

- 5-Bromoindoline (1.0 equiv)
- 3-(Hydroxymethyl)phenylboronic acid (1.2 equiv)
- $Pd(dppf)Cl_2 \cdot DCM$ (0.05 equiv)
- K_2CO_3 (2.0 equiv)
- Solvent: 1,4-Dioxane/Water (4:1)

Procedure:

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- Degassing: Charge a reaction vessel with 5-bromoindoline, boronic acid, and K_2CO_3. Add solvents and sparge with Nitrogen/Argon for 15 minutes. Critical: Oxygen promotes homocoupling of the boronic acid.[4]
- Catalysis: Add $Pd(dppf)Cl_2 \cdot DCM$ under an inert atmosphere.
- Reaction: Heat to 90°C for 4–6 hours. Monitor by LC-MS for the disappearance of the bromide (M+H 198/200).
- Workup: Cool to RT, dilute with EtOAc, and wash with water and brine. Dry over Na_2SO_4.
- Purification: Flash chromatography (Hexane/EtOAc gradient). The product is typically a viscous oil or low-melting solid.

Protocol B: Controlled Oxidation (Indoline → Indole)

Context: Converting the indoline core to the fully aromatic indole after N-functionalization.

Reagents:

- Substituted **(3-(Indolin-5-yl)phenyl)methanol** derivative[1][2]
- DDQ (2,3-Dichloro-5,6-dicyano-1,4-benzoquinone) (1.1–1.5 equiv)
- Solvent: Dichloromethane (DCM) or 1,4-Dioxane

Procedure:

- Dissolve the indoline substrate in anhydrous DCM (0.1 M concentration).
- Cool the solution to 0°C in an ice bath. Note: Exothermic reaction.
- Add DDQ portion-wise over 10 minutes. The solution will turn dark (charge-transfer complex).
- Stir at 0°C for 30 minutes, then warm to Room Temperature (RT) for 1–2 hours.
- Quench: Filter the mixture through a pad of Celite to remove the reduced DDQ-H_2 byproduct (insoluble).

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- Wash the filtrate with saturated $NaHCO_3$ solution (3x) to remove residual quinones.
- Yield: Expect >85% conversion to the indole.

Protocol C: Benzyl Alcohol Activation (Mesylation)

Context: Preparing the molecule for nucleophilic displacement (e.g., attaching a solubilizing amine tail).

Reagents:

- **(3-(Indolin-5-yl)phenyl)methanol**[1][2][3][5]
- Methanesulfonyl chloride (MsCl) (1.2 equiv)
- Triethylamine (TEA) (1.5 equiv)
- Solvent: DCM

Procedure:

- Dissolve the alcohol in DCM and cool to 0°C.
- Add TEA, followed by the dropwise addition of MsCl.
- Stir for 1 hour at 0°C.
- Caution: The indoline nitrogen is nucleophilic. If unprotected, it will react with MsCl to form the sulfonamide.
  - Strategic Note: If N-sulfonylation is desired, use 2.5 equiv of MsCl to functionalize both the amine and the alcohol simultaneously.
  - If N-protection is needed: Use an N-Boc protected variant or perform Protocol A (N-alkylation) first.

Troubleshooting & Critical Parameters

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Issue	Probable Cause	Solution
Low Yield in Suzuki Coupling	Protodeboronation of the boronic acid	Switch base to Cs_2CO_3 or use anhydrous conditions with a different catalyst (e.g., $Pd(PPh_3)_4$).
Over-oxidation (Indole → Isatin)	Excess DDQ or prolonged reaction time	Strictly control stoichiometry (1.1 equiv DDQ) and quench immediately upon consumption of starting material.
N- vs O-Selectivity	Competition between Indoline-NH and Benzyl-OH	The Indoline-NH is generally more nucleophilic toward alkyl halides. For acylation, the amine reacts faster. To react only the alcohol, protect the amine with Boc/Cbz first.

References

- Compound Identity & CAS: Source: BLDpharm Product Record for CAS 1349718-00-8.
- Suzuki-Miyaura Coupling of 5-Bromoindoline
  - Context: General methodology for synthesizing 5-arylindolines.
  - Source: ResearchGate, "Suzuki–Miyaura cross-coupling of 5-bromoindole...".[6]
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- DDQ Oxidation Methodology
  - Context: Standard protocol for dehydrogen
  - Source: National Institutes of Health (NIH)
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- Indoline Reactivity Profile

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- Context: Comparison of Indoline vs. Indole nucleophilicity.
- Source: Wikipedia, "Indoline".
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